Application Note & Protocols: Mastering the Coupling of Protected Diaminopropanoic Acid

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Compound of Interest

Compound Name:	*(S)-2,3-Bis(((benzyloxy)carbonyl)amino)propanoic acid*
CAS No.:	*65621-26-3*
Cat. No.:	*B554546*

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Introduction: The Strategic Importance of Diaminopropanoic Acid in Modern Peptide Science

2,3-Diaminopropanoic acid (Dap), a non-proteinogenic amino acid, has emerged as a cornerstone in the design of sophisticated peptides and peptidomimetics for therapeutic and research applications. Its unique structure, featuring two primary amino groups on adjacent carbons, provides a versatile scaffold for introducing branches, cyclization points, or specific functionalities into a peptide backbone.[1][2] The successful incorporation of Dap into a growing peptide chain via Solid-Phase Peptide Synthesis (SPPS) is entirely dependent on precise control over its reactive amino groups. This requires a robust orthogonal protection strategy and carefully optimized coupling protocols to ensure high yield and purity, preventing the formation of undesired branched byproducts.[3]

This guide provides an in-depth exploration of the critical parameters governing the successful coupling of protected Dap derivatives. We will dissect the causality behind experimental

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choices, from the selection of protecting groups and coupling reagents to detailed, field-proven protocols and troubleshooting strategies.

Pillar 1: The Orthogonal Protection Imperative

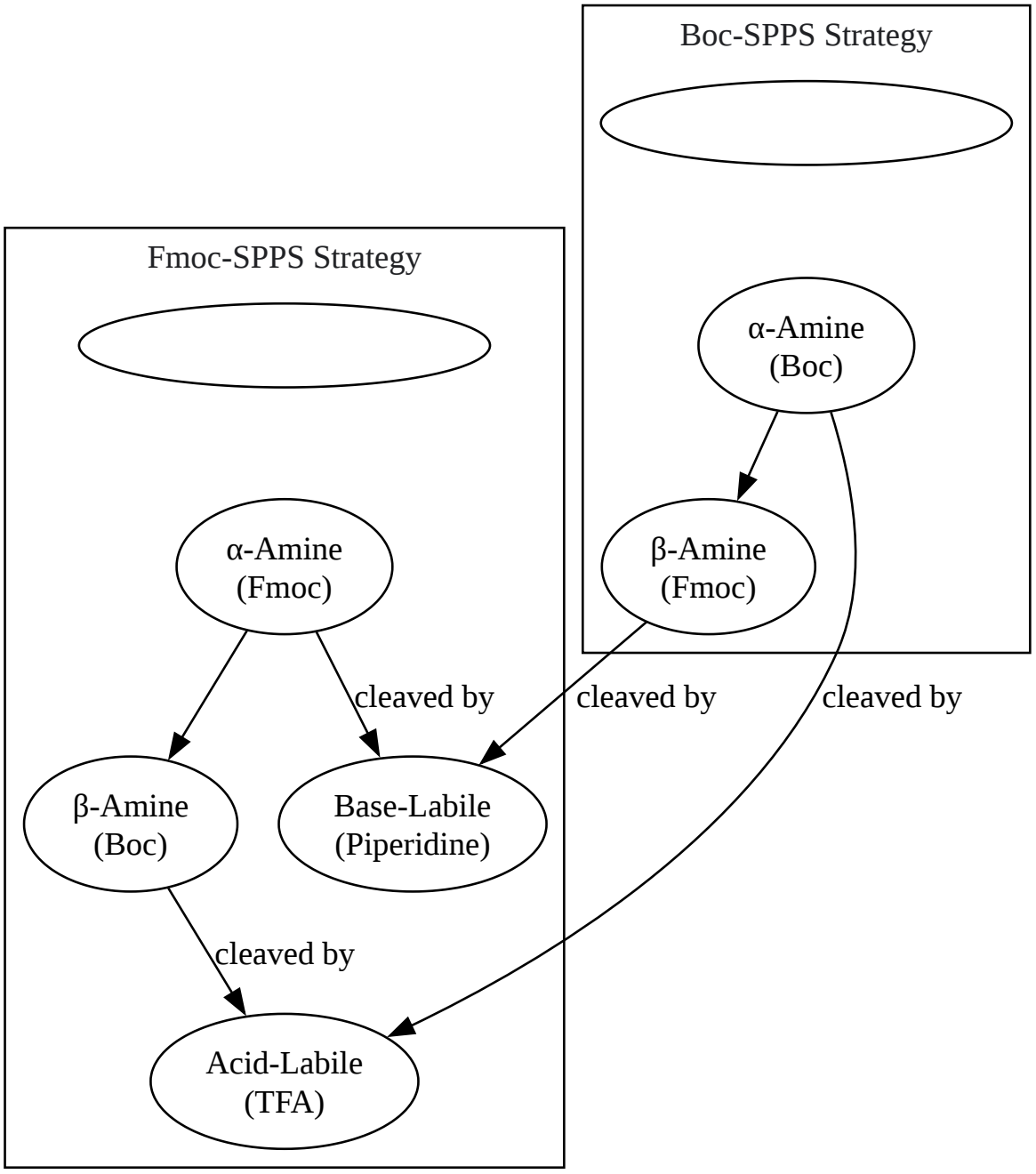
The central challenge in using Dap is differentiating its α-amino and β-amino groups. An orthogonal protection strategy is therefore not optional, but mandatory.[4] This involves using protecting groups for each amine that can be removed under distinct chemical conditions, allowing for selective deprotection and modification.[5][6]

The most prevalent and effective strategy for Fmoc-based SPPS employs the Fmoc/Boc combination:

- Fmoc-Dap(Boc)-OH: The α-amino group is protected by the base-labile 9-fluorenylmethyloxycarbonyl (Fmoc) group, which is cleaved during standard SPPS cycles using piperidine. The side-chain (β-amino) is protected by the acid-labile tert-butyloxycarbonyl (Boc) group. This allows the peptide chain to be elongated normally. The Boc group on the Dap side chain can be selectively removed later while the peptide is still on the resin, enabling site-specific modifications such as branching or labeling.[7][8]

- Boc-Dap(Fmoc)-OH: Conversely, in Boc-based SPPS, the α-amino group is protected by the acid-labile Boc group. The side-chain is protected by the base-labile Fmoc group. This scheme allows for selective deprotection of the side-chain Fmoc group on-resin to perform modifications, while the main chain elongation proceeds via Boc chemistry.[5][6]

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Orthogonal protection schemes for Diaminopropanoic Acid (Dap).

Pillar 2: Selecting the Optimal Coupling Reagent

The formation of a peptide bond requires the activation of the carboxylic acid group of the incoming amino acid to make it susceptible to nucleophilic attack by the free amine of the resin-

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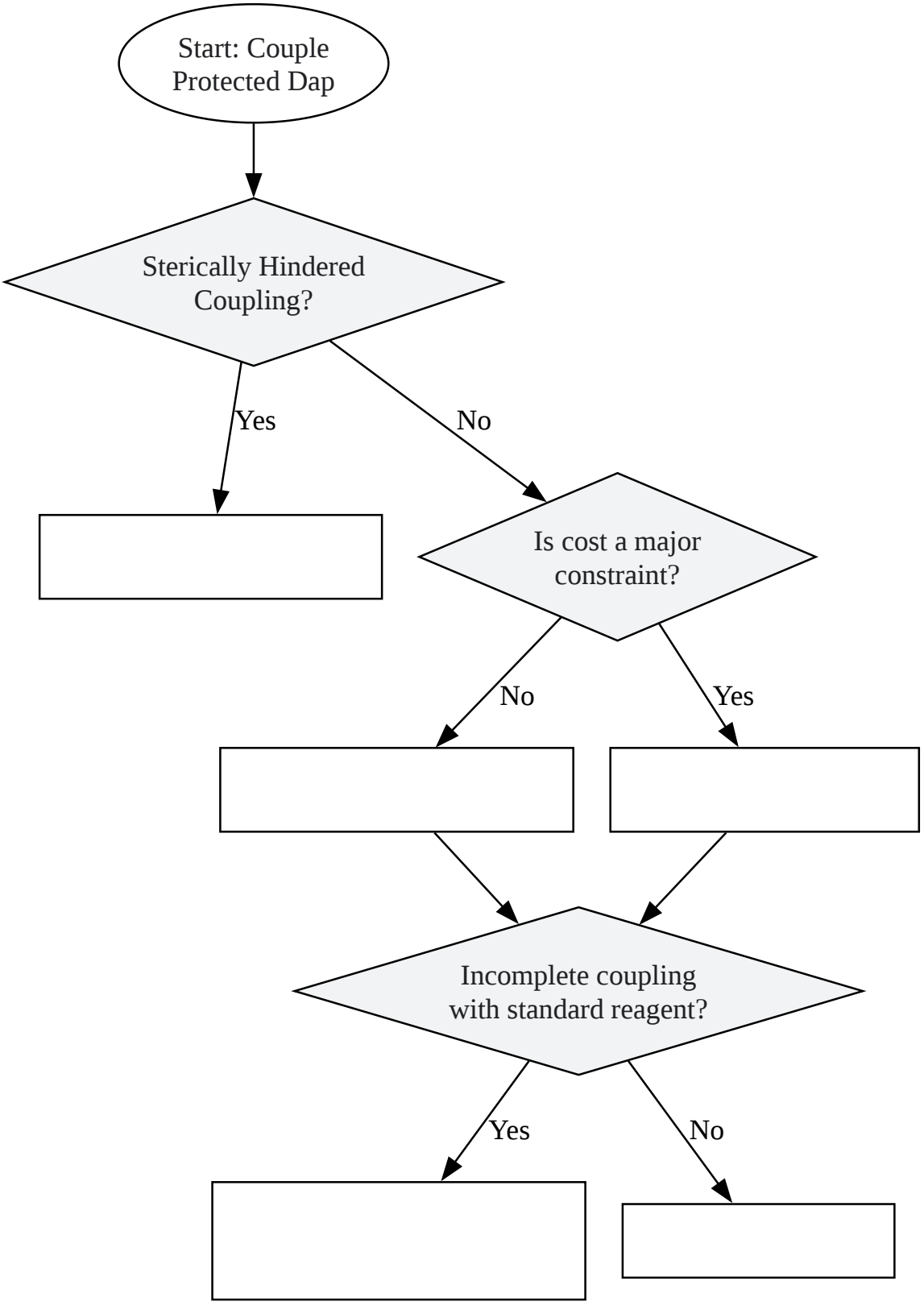
bound peptide.[9] The choice of coupling reagent is critical and depends on factors like steric hindrance, the potential for side reactions, and cost.

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Reagent Class	Examples	Activation Mechanism	Strengths	Considerations
Carbodiimides	DIC, DCC, EDC	Forms a highly reactive O-acylisourea intermediate. Often used with additives like HOBt or Oxyma Pure to suppress racemization and improve efficiency.[10][11]	Cost-effective, widely used. DIC is preferred in SPPS as its urea byproduct is soluble.[10]	Generally less potent for sterically hindered couplings.[12] Can cause dehydration of Asn and Gln side chains without additives.[10]
Aminium/Uronium Salts	HBTU, HATU, HCTU	Forms an active ester (e.g., OBt or OAt ester) in the presence of a non-nucleophilic base like DIPEA.[13]	Highly efficient, rapid reaction kinetics, low racemization tendency.[11] HATU is exceptionally effective for difficult or hindered couplings.[14][15]	More expensive. Can cause guanidinylation of the free N-terminal amine if used in large excess without pre-activation.
Phosphonium Salts	PyBOP, PyAOP	Similar to aminium salts, forms an active OBt or OAt ester.	Very effective, especially for hindered residues and N-methyl amino acids.[10][11] Byproducts are non-carcinogenic, unlike older	Solutions have moderate stability and should be prepared fresh.

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phosphonium reagents.



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Decision tree for selecting a coupling strategy for protected Dap.

Pillar 3: Validated Experimental Protocols

The following protocols are designed for manual Solid-Phase Peptide Synthesis (SPPS) on a standard resin (e.g., Rink Amide, Wang) at a 0.1 mmol scale. All steps should be performed with agitation (e.g., nitrogen bubbling, orbital shaking).[16]

Protocol 1: Standard Coupling of Fmoc-Dap(Boc)-OH using HBTU

This protocol is a robust and highly efficient method suitable for most sequences.[7][17]

Materials:

- Peptide-resin (with free N-terminal amine)
- Fmoc-Dap(Boc)-OH
- O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate (HBTU)
- N,N-Diisopropylethylamine (DIPEA)
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM), peptide synthesis grade

Step-by-Step Methodology:

- Resin Preparation:
  - Swell the peptide-resin (0.1 mmol) in DMF (5 mL) for 30 minutes in a reaction vessel.
  - Drain the DMF.
- Activation Solution Preparation:

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- In a separate vial, dissolve Fmoc-Dap(Boc)-OH (3 equivalents, ~0.3 mmol) and HBTU (2.9 equivalents, ~0.29 mmol) in 2 mL of DMF.
- Add DIPEA (6 equivalents, ~0.6 mmol) to the vial.
- Vortex the mixture and allow it to pre-activate for 2-5 minutes at room temperature.[6] The solution may change color.

- Coupling Reaction:
  - Add the activated amino acid solution to the swollen resin.
  - Agitate the mixture for 1-2 hours at room temperature.
- Monitoring for Completion (Self-Validation):
  - Take a small sample of resin beads (1-2 mg) and wash them thoroughly with DMF and DCM.
  - Perform a Kaiser (ninhydrin) test.[5]
    - Negative Result (Yellow/Colorless Beads): The coupling is complete. Proceed to Step 5.
    - Positive Result (Blue/Purple Beads): Free amines are still present, indicating incomplete coupling. Drain the vessel, and repeat steps 2 and 3 (this is known as a "double couple").[18]
- Washing:
  - Once the coupling is complete, drain the reaction solution.
  - Wash the resin thoroughly to remove excess reagents:
    - 3x with DMF (5 mL each)
    - 3x with DCM (5 mL each)
    - 3x with DMF (5 mL each)

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- The resin is now ready for the N-terminal Fmoc deprotection of the newly added Dap residue to proceed with the next cycle.

Protocol 2: Economical Coupling of Boc-Dap(Fmoc)-OH using DIC/HOBt

This method is a cost-effective alternative, particularly for less sterically demanding couplings.[5] The use of 1-Hydroxybenzotriazole (HOBt) is critical to minimize racemization.[10]

Materials:

- Peptide-resin (with free N-terminal amine, post-Boc deprotection and neutralization)
- Boc-Dap(Fmoc)-OH
- N,N'-Diisopropylcarbodiimide (DIC)
- 1-Hydroxybenzotriazole (HOBt)
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM), peptide synthesis grade

Step-by-Step Methodology:

- Resin Preparation:
  - Ensure the resin from the previous cycle has been properly deprotected (e.g., with TFA in DCM), washed, and neutralized (e.g., with 10% DIPEA in DMF).[5]
  - Swell the neutralized resin in DMF (5 mL) for 15-30 minutes and drain.
- Coupling Solution Preparation:
  - In a separate vial, dissolve Boc-Dap(Fmoc)-OH (3 equivalents, ~0.3 mmol) and HOBt (3 equivalents, ~0.3 mmol) in 2 mL of DMF.
- Activation and Coupling:

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- Add DIC (3 equivalents, ~0.3 mmol) to the amino acid/HOBt solution. Do not pre-activate for extended periods.
- Immediately add the entire solution to the resin.
- Agitate the mixture for 2-4 hours at room temperature. The longer reaction time compared to HBTU is typical for carbodiimide couplings.

- Monitoring for Completion (Self-Validation):
  - Perform a Kaiser test as described in Protocol 1, Step 4. If the test is positive, a second coupling is recommended.
- Washing:
  - Once coupling is complete, drain the reaction solution.
  - Wash the resin thoroughly:
    - 3x with DMF (5 mL each)
    - 3x with DCM (5 mL each)
  - The resin is now ready for the N-terminal Boc deprotection of the Dap residue to proceed with the next coupling cycle.

Troubleshooting Common Coupling Issues

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Problem	Primary Cause(s)	Recommended Solution(s)
Incomplete Coupling (Positive Kaiser Test)	1. Steric Hindrance: The peptide sequence near the coupling site is bulky.[14] 2. Insufficient Reagent Activity: The chosen coupling reagent is not potent enough. 3. Peptide Aggregation: The growing peptide chain is poorly solvated and has folded on itself.	1. Double Couple: Repeat the coupling step with fresh reagents.[18] 2. Switch Reagent: Move from DIC/HOBt to a more powerful aminium/phosphonium salt like HATU or PyAOP.[14] 3. Change Solvent: Switch from DMF to N-Methylpyrrolidone (NMP), which has superior solvating properties.[14] 4. Increase Time/Temperature: Extend the coupling time (e.g., overnight). Gentle heating or microwave-assisted synthesis can also be effective but must be used cautiously to avoid racemization.[14]
Racemization	Over-activation of the carboxylic acid, especially in the presence of a strong base or with certain coupling reagents. Histidine and Cysteine are particularly susceptible.[3][13]	1. Use Additives: Always include HOBt, HOAt, or Oxyma Pure when using carbodiimides.[10][13] 2. Control Base: Use the minimum required amount of base (e.g., DIPEA). For very sensitive residues, a weaker base like N-methylmorpholine (NMM) or collidine can be used.[13] 3. Minimize Pre-activation Time: Do not let the activated amino acid solution sit for long periods before adding it to the resin.
Side-Chain Dehydration	Occurs with Asparagine (Asn) and Glutamine (Gln) residues	Always use an additive like HOBt when coupling with

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	when using carbodiimides without an additive, forming a nitrile.[10]	carbodiimides. This side reaction is generally not an issue with aminium or phosphonium salt reagents.

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